

An In-depth Technical Guide to Oleic Acid-Hydroxy Oleoyl Leucine-d7

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Oleic Acid-hydroxy Oleoyl
Leucine-d7*

Cat. No.: *B15560002*

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the deuterated N-acyl amino acid, **Oleic Acid-hydroxy Oleoyl Leucine-d7**. It covers the determination of its molecular weight, its likely application as an internal standard in quantitative mass spectrometry, a representative experimental protocol, and a conceptual workflow for its use in biomedical research.

Core Compound Characteristics

Oleic Acid-hydroxy Oleoyl Leucine-d7 is a complex, stable isotope-labeled lipid molecule. Its structure is based on the conjugation of a hydroxylated derivative of oleic acid with the amino acid leucine, where seven hydrogen atoms have been replaced by deuterium. This labeling makes it an ideal internal standard for mass spectrometry-based quantification of its non-labeled analogue.

The molecular weight of **Oleic Acid-hydroxy Oleoyl Leucine-d7** is calculated by summing the masses of its constituent atoms. The structure is presumed to be a hydroxy oleoyl group attached to a leucine molecule via an amide bond.

The calculation is based on the following components:

- Oleic Acid: With a molecular formula of $C_{18}H_{34}O_2$, its molecular weight is approximately 282.46 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Leucine: Its molecular formula is $C_6H_{13}NO_2$, and it has a molecular weight of about 131.17 g/mol .[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Deuterium: The atomic weight of a deuterium atom is approximately 2.014 Da.[\[12\]](#)[\[13\]](#)[\[14\]](#)

The molecular formula for the non-deuterated "Hydroxy Oleoyl Leucine" is derived by adding a hydroxyl group to oleic acid and forming an amide bond with leucine (which involves the removal of one water molecule). This results in a molecular formula of $C_{24}H_{45}NO_4$.

To calculate the final molecular weight of the d7 variant, seven hydrogen atoms are replaced by seven deuterium atoms.

Component	Molecular Formula	Molecular Weight (g/mol)
Oleic Acid	$C_{18}H_{34}O_2$	282.46
Leucine	$C_6H_{13}NO_2$	131.17
Hydroxy Oleoyl Leucine	$C_{24}H_{45}NO_4$	411.62
Oleic Acid-hydroxy Oleoyl Leucine-d7	$C_{24}H_{38}D_7NO_4$	418.66

Application in Quantitative Analysis

Due to its stable isotope labeling, **Oleic Acid-hydroxy Oleoyl Leucine-d7** is primarily used as an internal standard for the accurate quantification of endogenous (naturally occurring) hydroxy oleoyl leucine in biological samples using Liquid Chromatography-Mass Spectrometry (LC-MS). The deuterated standard is chemically identical to the analyte but has a different mass, allowing it to be distinguished by the mass spectrometer.

The following is a representative protocol for the use of a deuterated N-acyl amino acid internal standard in a research setting.

Objective: To quantify the concentration of hydroxy oleoyl leucine in human plasma.

Materials:

- Human plasma samples
- **Oleic Acid-hydroxy Oleoyl Leucine-d7** (internal standard)
- Acetonitrile, Formic Acid, Methanol, Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

Methodology:

- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 100 μ L of plasma, add 10 μ L of the internal standard solution (**Oleic Acid-hydroxy Oleoyl Leucine-d7** in methanol).
 - Add 400 μ L of ice-cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute and centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a new tube.
- Lipid Extraction (Solid Phase Extraction):
 - Condition an SPE cartridge with methanol followed by water.
 - Load the supernatant onto the SPE cartridge.
 - Wash the cartridge with a low-organic solvent mixture (e.g., 10% methanol in water) to remove polar impurities.
 - Elute the lipids of interest with a high-organic solvent (e.g., methanol or acetonitrile).
 - Dry the eluate under a stream of nitrogen gas.

- Reconstitute the sample in 100 μ L of the initial mobile phase for LC-MS analysis.
- LC-MS/MS Analysis:
 - Chromatography: Use a C18 reverse-phase column to separate the analyte from other lipids. A typical gradient would be from a mobile phase of water with 0.1% formic acid to acetonitrile with 0.1% formic acid over several minutes.
 - Mass Spectrometry: Operate the mass spectrometer in electrospray ionization (ESI) positive mode. Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both the endogenous analyte and the deuterated internal standard.

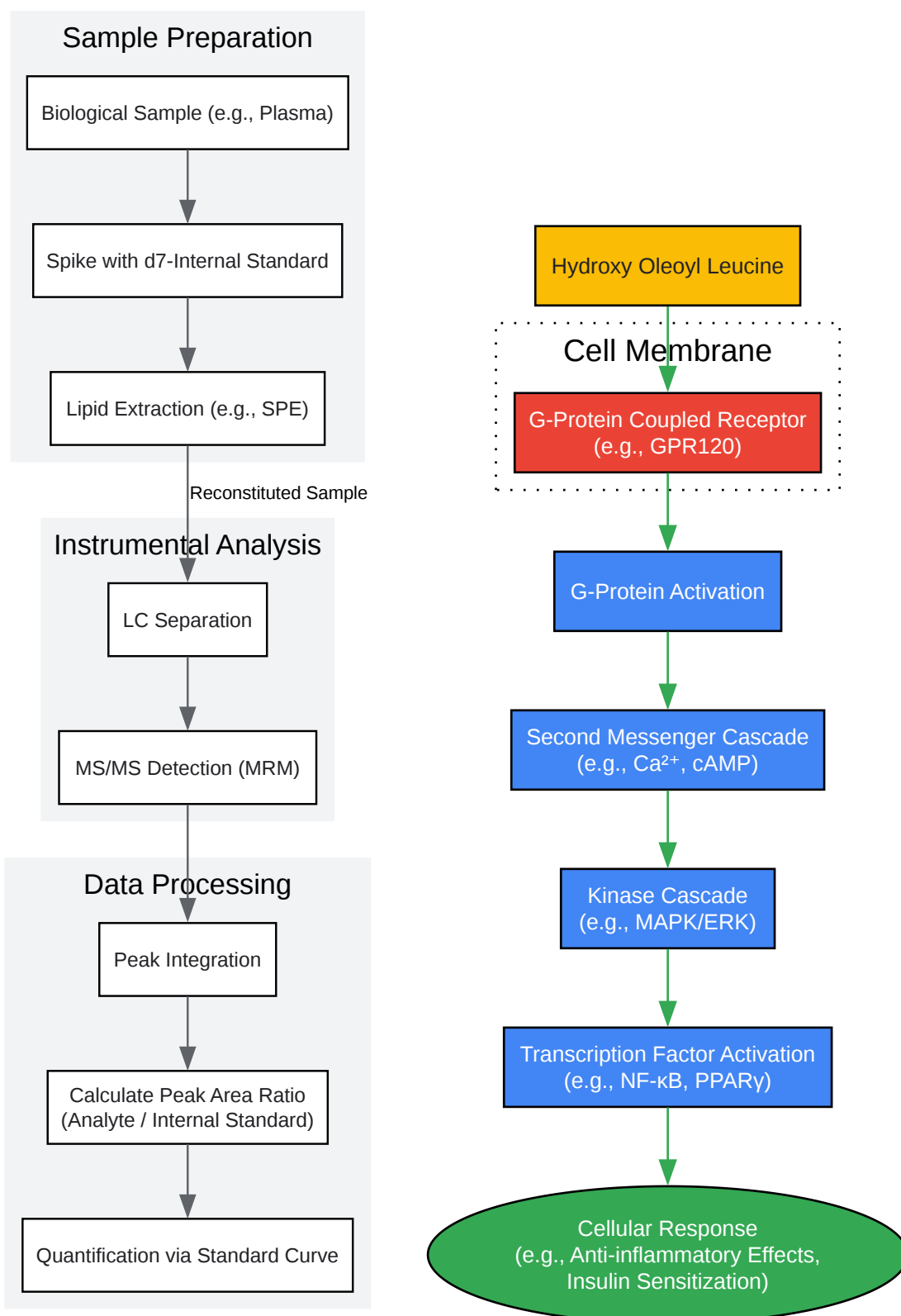
Compound	Precursor Ion (m/z)	Product Ion (m/z)
Hydroxy Oleoyl Leucine	412.3	[Typical fragment]
Oleic Acid-hydroxy Oleoyl Leucine-d7	419.3	[Corresponding fragment + 7 Da]

Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Determine the concentration of the analyte in the original sample by comparing this ratio to a standard curve generated with known concentrations of the non-labeled compound.

Visualized Workflows and Pathways

The following diagram illustrates the general workflow for using a deuterated internal standard in a quantitative mass spectrometry experiment.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Oleic Acid Molecule [worldofmolecules.com]
- 2. Oleic Acid | C₁₈H₃₄O₂ | CID 445639 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. usbio.net [usbio.net]
- 4. Oleic Acid [webbook.nist.gov]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. L-Leucine | C₆H₁₃NO₂ | CID 6106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Leucine - Wikipedia [en.wikipedia.org]
- 8. Leucine [webbook.nist.gov]
- 9. laboratorynotes.com [laboratorynotes.com]
- 10. supremepharmatech.com [supremepharmatech.com]
- 11. L-Leucine | 61-90-5 [chemicalbook.com]
- 12. Deuterium - Wikipedia [en.wikipedia.org]
- 13. Deuterium | Definition, Symbol, Production, & Facts | Britannica [britannica.com]
- 14. Deuterium(.) | H | CID 5460635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Oleic Acid-Hydroxy Oleoyl Leucine-d7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15560002/docs#an-in-depth-technical-guide-to-oleic-acid-hydroxy-oleoyl-leucine-d7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)